An In-depth Technical Guide to cis-11-Octadecenol

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Compound of Interest

Compound Name:	*cis-11-Octadecenol*
CAS No.:	*62972-93-4*
Cat. No.:	*B143616*

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This guide provides a comprehensive technical overview of **cis-11-Octadecenol**, a long-chain unsaturated fatty alcohol with significant roles in chemical ecology and potential applications in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, synthesis, biological significance, and analytical methodologies.

Introduction

cis-11-Octadecenol, also known as (Z)-11-Octadecen-1-ol or cis-vaccenyl alcohol, is an 18-carbon monounsaturated primary fatty alcohol. Its structure, characterized by a cis-double bond between the 11th and 12th carbon atoms, is crucial to its biological activity. While it is a naturally occurring compound, its primary significance in the scientific community stems from its role as a precursor to or a component of insect pheromones, which mediate critical behaviors such as aggregation and mating.[1] This guide will delve into the core technical aspects of this molecule, providing a foundational understanding for its application in research and development.

Chemical and Physical Properties

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A thorough understanding of the physicochemical properties of **cis-11-Octadecenol** is fundamental for its handling, formulation, and application in experimental settings.

Property	Value	Source
CAS Number	62972-93-4	[2]
Molecular Formula	$C_{18}H_{36}O$	[2]
Molecular Weight	268.5 g/mol	[2]
IUPAC Name	(11Z)-octadec-11-en-1-ol	[2]
Synonyms	(Z)-11-Octadecen-1-ol, cis-Vaccenyl alcohol	[2]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid	
Solubility	Insoluble in water; soluble in organic solvents like hexane, ethanol, and dichloromethane.	
Kovats Retention Index	Semi-standard non-polar: 2070; Standard polar: 2121	[2]

Synthesis of cis-11-Octadecenol

The synthesis of **cis-11-Octadecenol** with high stereochemical purity is essential for its use in biological studies, where the geometric isomerism of the double bond is critical for activity. A common and effective route involves the Wittig reaction to establish the cis-double bond, followed by reduction of a carboxylic acid or ester functionality.

A practical synthetic approach starts from commercially available precursors to first synthesize cis-11-octadecenoic acid, which is then reduced to the target alcohol.

Part 1: Synthesis of cis-11-Octadecenoic Acid via Wittig Reaction

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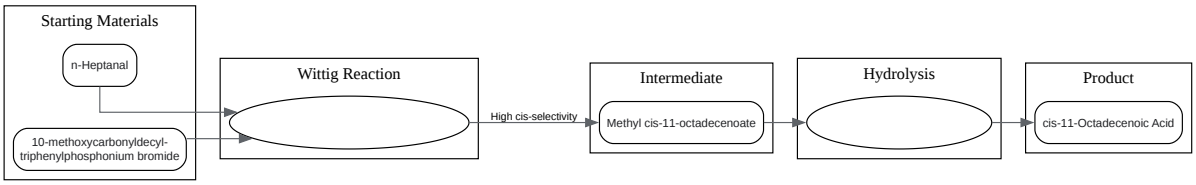
The Wittig reaction is a cornerstone of alkene synthesis, prized for its reliability in forming carbon-carbon double bonds. The use of a non-stabilized ylide under salt-free conditions typically favors the formation of the Z-alkene, which is the desired stereoisomer for **cis-11-Octadecenol**. A published procedure for the synthesis of the corresponding acid, cis-11-octadecenoic acid, involves the reaction of n-heptanal with a phosphonium ylide derived from 10-methoxycarbonyldecyltriphenylphosphonium bromide.[3][4] This method achieves high cis-selectivity.[3] The resulting methyl ester is then hydrolyzed to the carboxylic acid.[3]



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Synthesis of cis-11-Octadecenoic Acid.

Part 2: Reduction to cis-11-Octadecenol

The reduction of the carboxylic acid to the primary alcohol is a standard transformation in organic synthesis. A robust and selective method for this conversion is the use of a reducing agent such as lithium aluminum hydride ($LiAlH_4$) in an anhydrous ether solvent like diethyl ether or tetrahydrofuran (THF).

- Reaction Setup: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), suspend lithium aluminum hydride ($LiAlH_4$, ~1.5 equivalents) in anhydrous THF.
- Addition of Acid: Dissolve cis-11-octadecenoic acid (1 equivalent) in anhydrous THF and add it dropwise to the stirred $LiAlH_4$ suspension at 0°C (ice bath). The dropwise addition is crucial to control the exothermic reaction and the evolution of hydrogen gas.

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- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for 2-4 hours to ensure complete reduction. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Work-up: Cool the reaction mixture to 0°C and cautiously quench the excess $LiAlH_4$ by the sequential dropwise addition of water, followed by 15% aqueous sodium hydroxide, and then more water (Fieser workup). This procedure is designed to produce a granular precipitate that is easily filtered.

- Extraction and Purification: Filter the resulting suspension and wash the solid residue with THF. Combine the organic filtrates and dry over anhydrous sodium sulfate (Na_2SO_4). Remove the solvent under reduced pressure. The crude **cis-11-Octadecenol** can be further purified by flash column chromatography on silica gel.

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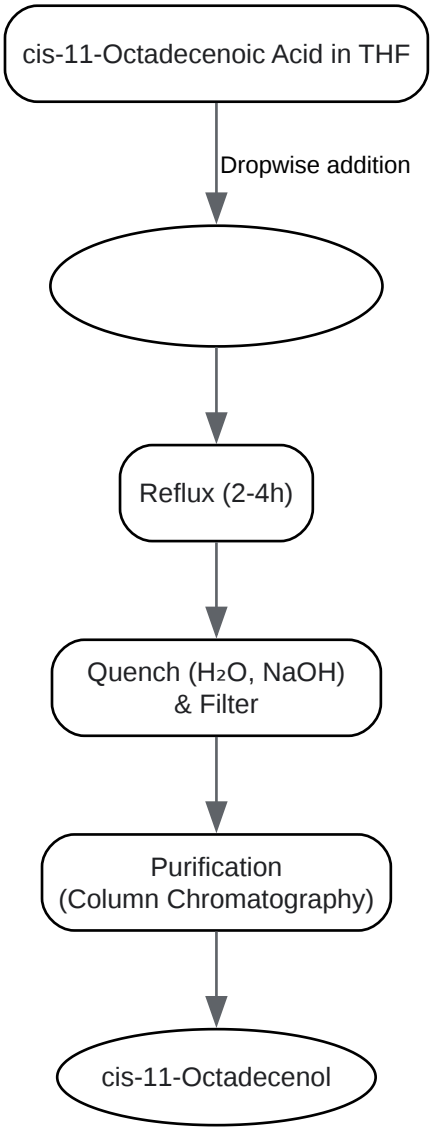

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*Reduction of cis-11-Octadecenoic Acid to **cis-11-Octadecenol**.*

Biological Significance and Mechanism of Action

cis-11-Octadecenol and its derivatives are significant as semiochemicals, particularly as insect pheromones. Pheromones are chemical signals that trigger innate behavioral responses in members of the same species.

The acetate ester of **cis-11-Octadecenol**, cis-11-vaccenyl acetate, is a well-characterized aggregation pheromone in the fruit fly, Drosophila melanogaster, and a sex pheromone in at least one species of longhorn beetle.[1] It is a male-specific lipid that influences the behavior of

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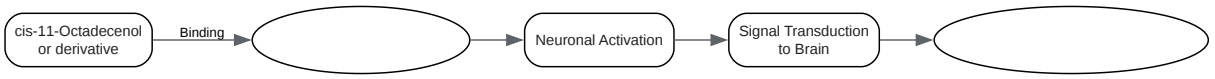
both males and females.[5] The corresponding aldehyde, (Z)-11-octadecenal, has been identified as a sex pheromone of the wax moth.[6] This strongly suggests that **cis-11-Octadecenol** itself is a key intermediate in the biosynthesis of these pheromones or may act as a pheromone component in some insect species.

The biological activity of the parent fatty acid, cis-11-octadecenoic acid (cis-vaccenic acid), has been studied in the context of mammalian metabolism. It has been shown to have different effects on lipolysis and glucose utilization in adipocytes compared to its trans-isomer.[7] Specifically, the cis isomer has a more pronounced inhibitory effect on glucose oxidation in pancreatic β-cells.[8] This highlights the critical importance of the cis-geometry of the double bond for specific biological interactions.

While the precise receptor and signaling pathway for **cis-11-Octadecenol** in many species are not fully elucidated, the mechanism for the related cis-11-vaccenyl acetate in Drosophila involves binding to an odorant receptor, which triggers a neuronal response leading to a behavioral change.[5]



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Proposed Pheromone Signaling Pathway.

Analytical Methods

The accurate identification and quantification of **cis-11-Octadecenol** in biological or environmental samples are typically achieved using Gas Chromatography-Mass Spectrometry (GC-MS). Due to the high boiling point and polarity of long-chain alcohols, derivatization is often necessary to improve chromatographic performance and sensitivity.[9]

Experimental Protocol: GC-MS Analysis of cis-11-Octadecenol

- Sample Preparation and Extraction:

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- For samples containing esterified alcohols (e.g., waxes), a saponification step (hydrolysis with a base like ethanolic KOH) is required to release the free alcohol.[10]
- The alcohol is then extracted from the aqueous mixture using a non-polar solvent such as hexane.[9] The organic extract is washed, dried over anhydrous sodium sulfate, and concentrated.

- Derivatization to Trimethylsilyl (TMS) Ether:
  - The hydroxyl group of the alcohol is converted to a less polar and more volatile trimethylsilyl ether. This is a crucial step as it prevents peak tailing and improves thermal stability during GC analysis.[11]
  - To the dried sample extract, add a silylating agent such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS) in a solvent like pyridine or acetonitrile.[11]
  - Heat the mixture at 60-70°C for 30-60 minutes to ensure complete derivatization.
- GC-MS Analysis:
  - Gas Chromatograph: Use a GC system equipped with a capillary column suitable for separating fatty acid derivatives, such as a DB-5ms or HP-5ms (non-polar) or a more polar column if isomer separation is critical.
  - Injection: Inject a small volume (e.g., 1 µL) of the derivatized sample into the GC inlet in splitless mode for trace analysis.
  - Oven Program: A typical temperature program would start at a lower temperature (e.g., 100°C), ramp up to a high temperature (e.g., 280-300°C) to elute the long-chain derivatives.
  - Mass Spectrometer: Operate the MS in Electron Ionization (EI) mode. The resulting mass spectrum of the TMS-derivatized **cis-11-Octadecenol** will show a characteristic fragmentation pattern that can be used for identification. Quantification can be performed using selected ion monitoring (SIM) for higher sensitivity and specificity.[12][13]

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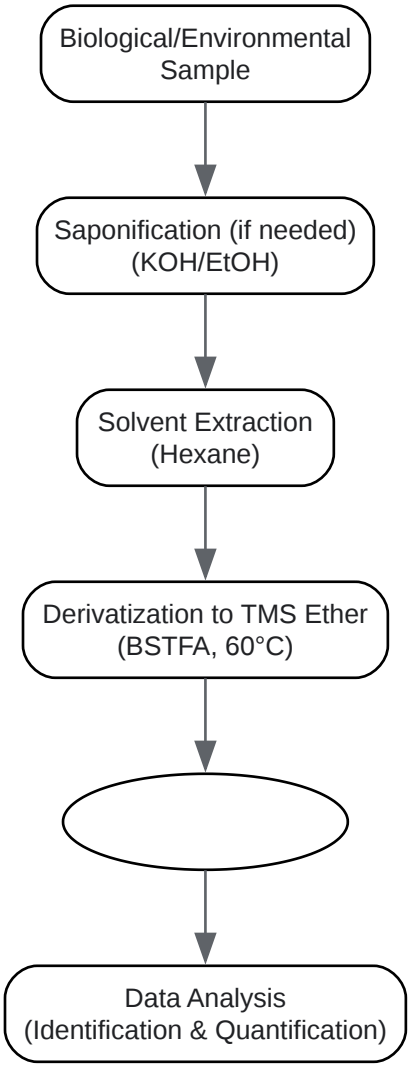

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*Workflow for GC-MS Analysis of **cis-11-Octadecenol**.*

Spectroscopic Characterization

Spectroscopic data are essential for the unambiguous structural confirmation of synthesized or isolated **cis-11-Octadecenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum provides key information about the structure.[14] The olefinic protons (-CH=CH-) of the cis-double bond are expected to appear as a multiplet around 5.3-5.4 ppm. The protons on the carbon bearing the hydroxyl group (-CH_2-OH) typically resonate as a triplet around 3.6 ppm. The allylic protons (-CH_2-CH=) will appear

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around 2.0 ppm. The terminal methyl group (-CH_3) will be an upfield triplet around 0.9 ppm. [15]

- ^{13}C NMR: The carbon NMR spectrum is also highly informative. The olefinic carbons are expected in the 129-131 ppm region. The carbon attached to the hydroxyl group (-CH_2-OH) will be found downfield around 63 ppm. The carbons of the long alkyl chain will resonate in the 22-33 ppm region.[16] A ^{13}C NMR spectrum for **cis-11-Octadecenol** is available in public databases.[2]

Assignment	Expected ^1H Chemical Shift (δ, ppm)	Expected ^{13}C Chemical Shift (δ, ppm)
-CH=CH-	~5.35 (m)	~130
-CH_2-OH	~3.64 (t)	~63
-CH_2-CH=	~2.01 (m)	~27
-(CH_2)n- (bulk methylene)	~1.2-1.4 (m)	~22-33
-CH_3	~0.88 (t)	~14

Note: Expected chemical shifts are approximate and can vary based on solvent and spectrometer frequency.

Applications

The biological activity of **cis-11-Octadecenol** and its derivatives as pheromones makes them valuable tools in integrated pest management (IPM).[17]

- Pest Monitoring and Trapping: Lures containing **cis-11-Octadecenol** or its derivatives can be used in traps to monitor the population of specific insect pests. This information is crucial for making informed decisions about the timing and necessity of pesticide applications.
- Mating Disruption: Dispersing a synthetic pheromone in a high concentration in an agricultural field can confuse males and prevent them from locating females, thereby disrupting mating and reducing the next generation of pests. Formulations are key to the successful application of pheromones for this purpose.[18]

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- Agricultural Formulations: Long-chain fatty alcohols are also used as adjuvants in agricultural formulations to improve the efficacy of pesticides and herbicides.[19] They can act as emulsifiers or surfactants.[20] There is also evidence for their use as sucker control agents in certain crops.[21]

Conclusion

cis-11-Octadecenol is a molecule of significant scientific interest due to its defined structure-activity relationship, particularly in the realm of chemical ecology. Its synthesis requires stereocontrolled methods, and its analysis relies on sensitive chromatographic techniques. As a key component or precursor of insect pheromones, it holds considerable promise for the development of environmentally benign pest management strategies. Further research into the specific biological roles of this alcohol in various species and the optimization of its formulation and delivery will undoubtedly expand its practical applications in agriculture and beyond.

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